

N-Chloroacetyl-dl-isoleucine: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *N-Chloroacetyl-dl-isoleucine*

Cat. No.: B072352

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **N-Chloroacetyl-dl-isoleucine**, a derivative of the essential amino acid isoleucine. Due to its chemical structure, specifically the presence of a chloroacetyl group, this compound requires careful handling to minimize potential health risks in a laboratory and drug development setting. This document outlines the known hazards, precautionary measures, and emergency procedures based on available safety data.

Hazard Identification and Classification

N-Chloroacetyl-dl-isoleucine is classified as an irritant. Direct contact can cause irritation to the skin and serious damage to the eyes.^[1] Upon combustion, it may decompose and produce highly toxic hydrogen chloride (HCl) gas.^[1]

GHS Hazard Statements:

- Causes skin irritation.^[1]
- Causes serious eye irritation.^[1]

Data on acute toxicity (e.g., LD50) for **N-Chloroacetyl-dl-isoleucine** is not readily available. However, related chloroacetylated compounds are known to be toxic if swallowed, in contact

with skin, or if inhaled. Therefore, it is prudent to handle this compound with a high degree of caution.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **N-Chloroacetyl-dl-isoleucine** is presented below.

Property	Value	Reference
CAS Number	1115-24-8	[1][2][3]
Molecular Formula	C8H14ClNO3	[1][2][3]
Molecular Weight	207.65 g/mol	[1][2][3]
Appearance	Solid	
Purity	>98.0% (T)	[1]

Exposure Controls and Personal Protection

Strict adherence to personal protective equipment (PPE) guidelines is mandatory when handling **N-Chloroacetyl-dl-isoleucine** to prevent skin and eye contact.

Exposure Route	Recommended Personal Protective Equipment
Eye and Face Protection	Wear chemical safety goggles or a face shield. [1]
Skin Protection	Wear protective gloves and a lab coat.[1]
Respiratory Protection	Use in a well-ventilated area. A local exhaust system is recommended if dust or aerosols are generated.[1]

Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of the compound and ensuring a safe laboratory environment.

Handling:

- Wash hands and face thoroughly after handling.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Ensure adequate ventilation during use.[\[1\]](#)

Storage:

- Keep the container tightly closed.[\[1\]](#)
- Store in a cool, dark, and dry place.[\[1\]](#)[\[3\]](#)
- Store in an inert atmosphere.[\[3\]](#)
- Store away from incompatible materials such as oxidizing agents.[\[1\]](#)

First Aid and Emergency Procedures

In the event of exposure, immediate and appropriate first aid measures should be taken.

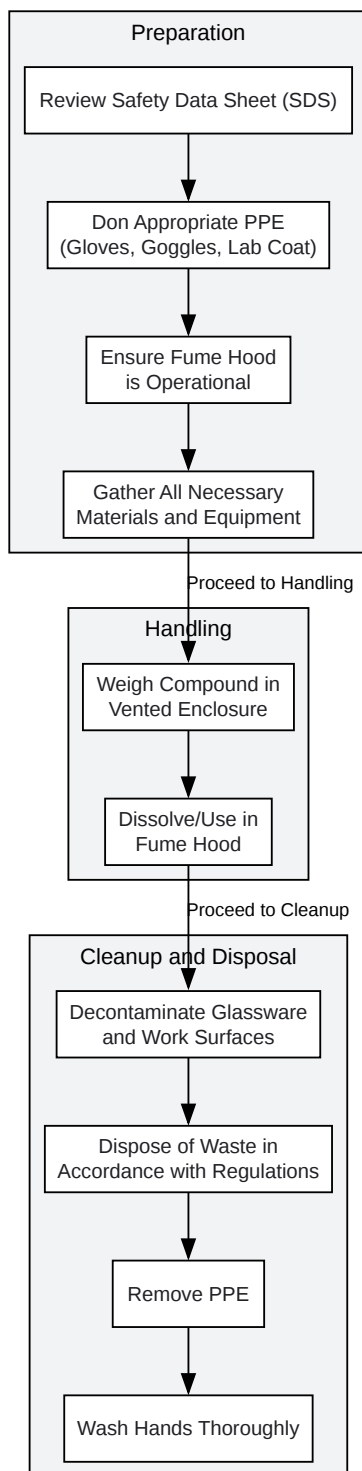
Exposure Scenario	First Aid Measures
If on Skin	Wash with plenty of soap and water. If skin irritation occurs, seek medical advice or attention. Take off contaminated clothing and wash it before reuse.[1]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice or attention.[1]
If Inhaled	Move the person to fresh air. If breathing is difficult, seek medical attention.
If Swallowed	Rinse mouth with water. Do not induce vomiting. Seek medical attention if you feel unwell.

Fire-fighting Measures:

- Suitable extinguishing media: Dry chemical, foam, water spray, or carbon dioxide.[1]
- Specific hazards: May decompose upon combustion to generate poisonous fumes. Highly toxic HCl gas is produced during combustion.[1]
- Protective equipment: Wear a self-contained breathing apparatus if necessary.[1]

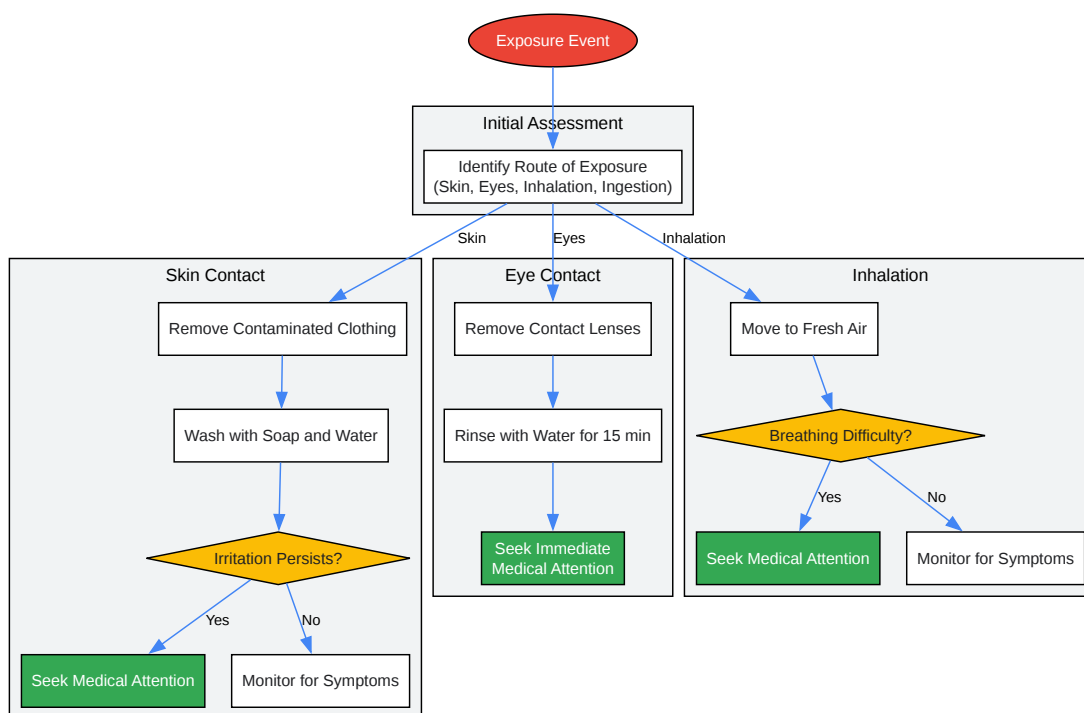
Experimental Protocols and Logical Workflows

Currently, specific experimental protocols for the safety assessment of **N-Chloroacetyl-dl-isoleucine** are not publicly available. The following diagrams illustrate a generalized workflow for the safe handling of this chemical and a logical decision tree for emergency response.



[Click to download full resolution via product page](#)

Caption: Workflow for the Safe Handling of **N-Chloroacetyl-dl-isoleucine**.



[Click to download full resolution via product page](#)

Caption: Emergency Response Decision Tree for Exposure to **N-Chloroacetyl-dl-isoleucine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. spectrumchemical.com [spectrumchemical.com]
- 2. calpaclab.com [calpaclab.com]
- 3. 1115-24-8[Chloroacetyl-DL-isoleucine]BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [N-Chloroacetyl-dl-isoleucine: A Technical Guide to Safety and Handling]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072352#n-chloroacetyl-dl-isoleucine-safety-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

